

Application Note: Comprehensive NMR Spectroscopic Analysis of 3-(Isobutylamino)benzoic Acid

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Compound of Interest

Compound Name: 3-(Isobutylamino)benzoic acid

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Introduction and Scientific Context

3-(Isobutylamino)benzoic acid is a substituted aromatic amino acid. Molecules of this class are significant as intermediates in the synthesis of pharmaceuticals and other biologically active compounds.[1] The precise substitution pattern on the aromatic ring and the integrity of the side chain are critical for the molecule's intended chemical reactivity and biological function. Therefore, unambiguous structural confirmation is a cornerstone of its chemical quality control.

Nuclear Magnetic Resonance (NMR) spectroscopy is the most powerful technique for the complete structural elucidation of such organic molecules in solution. This application note provides a comprehensive guide to acquiring and interpreting the NMR spectra of **3-(Isobutylamino)benzoic acid**. It moves beyond a simple listing of expected peaks to explain the causal relationships between the molecular structure and the resulting NMR data. We will detail protocols for one-dimensional (^1H , ^{13}C) and two-dimensional (COSY, HSQC, HMBC) NMR experiments and provide a predicted spectral analysis grounded in established principles and data from analogous structures.[2][3]

Molecular Structure and Predicted NMR Assignments

The first step in any NMR analysis is to examine the molecule's structure to predict the number and type of signals. **3-(Isobutylamino)benzoic acid** possesses several distinct proton and carbon environments.

Caption: Structure of **3-(Isobutylamino)benzoic acid** with atom numbering for NMR assignment.

Predicted ^1H NMR Spectrum

The proton spectrum can be divided into three regions: the aromatic region, the aliphatic (isobutyl) region, and the exchangeable protons (acid and amine).

- Aromatic Protons (H2, H4, H5, H6): These four protons are in distinct chemical environments.
 - H2: This proton is ortho to the electron-withdrawing carboxylic acid group (-COOH) and meta to the electron-donating amino group (-NH). The deshielding effect of the carboxyl group is dominant, placing it downfield. It will appear as a singlet or a narrow triplet due to small couplings to H4 and H6.
 - H6: This proton is also ortho to the -COOH group and will be similarly deshielded. It will be split by H5 into a doublet.
 - H5: This proton is ortho to the -NH group and meta to the -COOH group. It will be split by H6 and H4 into a triplet.
 - H4: Located ortho to the -NH group, this proton will be the most shielded (upfield) of the aromatic protons. It will be split by H5 into a doublet.
- Isobutyl Protons (H8, H9, H10, H11):
 - H8 (-CH₂-): These two protons are adjacent to the nitrogen atom, which deshields them. They will be split by the single H9 proton into a doublet.

- H9 (-CH-): This single proton is adjacent to three protons (two on C8, and the exchangeable NH proton, though coupling to NH is often not observed) and six on the methyl groups (C10, C11). It will appear as a multiplet (nonet).
- H10 & H11 (-CH₃): These six protons on the two methyl groups are equivalent due to free rotation. They are split by the H9 proton into a doublet.
- Exchangeable Protons (-COOH, -NH):
 - -COOH: The carboxylic acid proton is highly deshielded and typically appears as a broad singlet far downfield (>10 ppm). Its presence and chemical shift can be confirmed by a D₂O exchange experiment, where the peak disappears.[4]
 - -NH: The amine proton signal is often a broad singlet. Its chemical shift is variable and depends on solvent, concentration, and temperature. This proton will also exchange with D₂O.

Predicted ¹³C NMR Spectrum

The molecule has 11 unique carbon atoms. A standard ¹³C NMR spectrum will show 9-10 distinct peaks (C10 and C11 are equivalent). A DEPT (Distortionless Enhancement by Polarization Transfer) experiment can be used to differentiate between CH, CH₂, and CH₃ groups.

- Aromatic Carbons (C1-C6):
 - C1 & C3: These are quaternary carbons attached to the -COOH and -NH groups, respectively. Their signals will be weaker than the protonated carbons. C1, attached to the electronegative carboxyl group, will be downfield of C3.
 - C2, C4, C5, C6: The chemical shifts of these protonated carbons are influenced by the electronic effects of the substituents.[5] Generally, carbons ortho and para to the electron-donating -NH group (C2, C4) will be more shielded (upfield) compared to the unsubstituted benzene (~128.5 ppm), while those ortho and para to the electron-withdrawing -COOH group (C2, C6) will be deshielded (downfield).[3][6]

- Carboxyl Carbon (C7): The C=O carbon of the carboxylic acid is highly deshielded and will appear significantly downfield, typically in the 165-175 ppm range.[6]
- Isobutyl Carbons (C8, C9, C10, C11):
 - C8 (-CH₂-): Attached to nitrogen, this carbon will be the most downfield of the aliphatic signals.
 - C9 (-CH-): The methine carbon.
 - C10 & C11 (-CH₃): The two equivalent methyl carbons will appear furthest upfield.

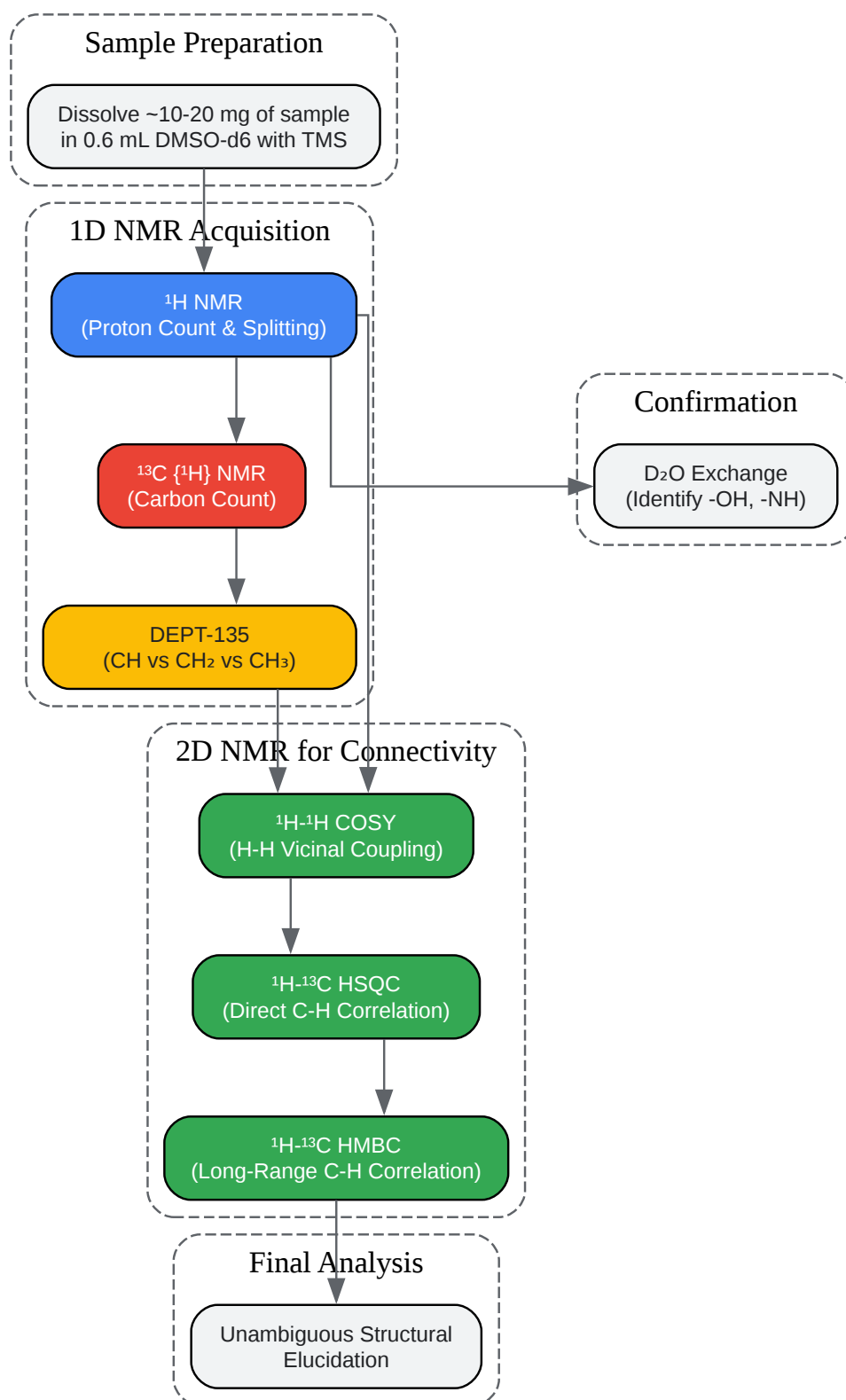
Experimental Protocols and Workflows

Scientific trustworthiness is achieved through robust and reproducible experimental design.

The following protocols are designed to yield high-quality, unambiguous data.

Logical Workflow for Structural Elucidation

A systematic approach ensures all structural questions are answered efficiently. The workflow begins with simple 1D experiments and progresses to more complex 2D experiments to resolve ambiguities.



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Caption: Recommended NMR workflow for the complete structural characterization of **3-(Isobutylamino)benzoic acid**.

Protocol 1: Sample Preparation

The choice of solvent is critical. Due to the presence of both a polar carboxylic acid and a somewhat nonpolar isobutyl group, Dimethyl sulfoxide- d_6 (DMSO- d_6) is an excellent choice. It readily dissolves the compound and, importantly, slows down the exchange rate of the -COOH and -NH protons, often allowing them to be observed as sharper signals.^[7]

- **Weighing:** Accurately weigh 10-20 mg of **3-(Isobutylamino)benzoic acid** directly into a clean, dry NMR tube.
- **Solvent Addition:** Add approximately 0.6 mL of deuterated solvent (e.g., DMSO- d_6).
- **Internal Standard:** Add a small drop of Tetramethylsilane (TMS) as an internal reference ($\delta = 0.00$ ppm).
- **Dissolution:** Cap the NMR tube and gently vortex or invert until the sample is fully dissolved. Mild heating may be applied if necessary.
- **Filtering (Optional):** If any particulate matter is visible, filter the solution through a small plug of glass wool into a new NMR tube.

Protocol 2: ^1H NMR Acquisition

- **Instrument Setup:** Tune and shim the spectrometer for the specific sample to ensure optimal resolution and lineshape.
- **Acquisition Parameters:**
 - **Pulse Program:** Standard single-pulse experiment (e.g., 'zg30' on Bruker systems).
 - **Spectral Width (SW):** ~16 ppm (e.g., from -2 to 14 ppm) to ensure all signals, including the carboxylic acid proton, are captured.
 - **Number of Scans (NS):** 8 to 16 scans.

- Relaxation Delay (D1): 2-5 seconds. A longer delay ensures quantitative integration if needed.
- Acquisition Time (AQ): 2-4 seconds.
- Processing: Apply an exponential window function (line broadening of ~0.3 Hz), Fourier transform, phase correct, and baseline correct the resulting Free Induction Decay (FID). Calibrate the spectrum by setting the TMS peak to 0.00 ppm.

Protocol 3: ^{13}C NMR Acquisition

- Instrument Setup: Tune the carbon channel and re-shim if necessary.
- Acquisition Parameters:
 - Pulse Program: Standard proton-decoupled experiment (e.g., 'zgpg30').
 - Spectral Width (SW): ~220 ppm (e.g., from -10 to 210 ppm).
 - Number of Scans (NS): 1024 or more, as ^{13}C is much less sensitive than ^1H .
 - Relaxation Delay (D1): 2 seconds.
- Processing: Apply an exponential window function (line broadening of 1-2 Hz), Fourier transform, phase correct, and baseline correct. Calibrate the spectrum using the TMS signal at 0.00 ppm.

Data Summary and Interpretation

The following tables summarize the predicted chemical shifts and multiplicities for **3-(Isobutylamino)benzoic acid**. These values are estimates based on data from analogous compounds and established chemical shift theory.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Table 1: Predicted ^1H NMR Data (500 MHz, DMSO- d_6)

Atom Label	Predicted δ (ppm)	Multiplicity	Integration	Coupling (J, Hz)	Notes
H (COOH)	12.0 - 13.0	br s	1H	-	Broad, D ₂ O exchangeable
H6	7.6 - 7.8	d	1H	~8.0	ortho to COOH
H2	7.5 - 7.7	t or s	1H	~1.8	ortho to COOH
H5	7.2 - 7.4	t	1H	~8.0	meta to COOH
H4	6.8 - 7.0	d	1H	~8.0	ortho to NH
H (NH)	5.5 - 6.5	br t	1H	~5.5	Broad, D ₂ O exchangeable
H8	2.9 - 3.1	t	2H	~6.5	Coupled to NH and H9
H9	1.8 - 2.0	m	1H	~6.7	Nonet expected

| H10, H11 | 0.9 - 1.0 | d | 6H | ~6.7 | Equivalent methyls |

Table 2: Predicted ¹³C NMR Data (125 MHz, DMSO-d₆)

Atom Label	Predicted δ (ppm)	DEPT-135	Notes
C7 (COOH)	167 - 170	Absent	Quaternary C=O
C3 (C-NH)	148 - 152	Absent	Quaternary, attached to N
C1 (C-COOH)	131 - 134	Absent	Quaternary
C5	128 - 130	Positive	CH
C6	118 - 121	Positive	CH
C2	116 - 119	Positive	CH
C4	114 - 117	Positive	CH
C8 (-CH ₂ -)	45 - 50	Negative	CH ₂
C9 (-CH-)	27 - 30	Positive	CH

| C10, C11 (-CH₃) | 19 - 22 | Positive | CH₃ |

Conclusion

The structural characterization of **3-(Isobutylamino)benzoic acid** is straightforward using a systematic NMR spectroscopy approach. By combining 1D ¹H and ¹³C experiments with 2D correlation spectroscopy (COSY, HSQC, and HMBC), an unambiguous assignment of all proton and carbon signals can be achieved. The provided protocols and predicted data serve as a robust guide for researchers in pharmaceutical development and chemical synthesis, ensuring the structural integrity and purity of this important molecular scaffold.

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